

Ethoxycyclopentane: A Technical Whitepaper on Potential Research Applications

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Ethoxycyclopentane, a cyclic ether, presents a unique combination of physical and chemical properties that suggest its potential utility across various research and development sectors. While extensive research specifically detailing the applications of **ethoxycyclopentane** is not abundant in publicly available literature, its structural characteristics as a cyclopentyl ether allow for informed hypotheses regarding its use as a solvent in organic synthesis, a component in green chemistry initiatives, and a potential, albeit underexplored, element in pharmaceutical development. This technical guide consolidates the known physicochemical properties of **ethoxycyclopentane** and extrapolates its potential applications based on established principles of organic and medicinal chemistry.

Physicochemical Properties of Ethoxycyclopentane

A comprehensive understanding of a compound's physical and chemical properties is fundamental to exploring its potential applications. The following table summarizes the key physicochemical data for **ethoxycyclopentane**.



Property	Value	Reference
Molecular Formula	C7H14O	[1][2]
Molecular Weight	114.19 g/mol	[1]
Boiling Point	128.9 °C at 760 mmHg	[2]
Density	0.86 g/cm ³	[2]
Flash Point	21.5 °C	[2]
IUPAC Name	ethoxycyclopentane	[1]
Synonyms	Cyclopentyl ethyl ether	[1]
CAS Number	26306-40-1	[1][2]

Potential Research Applications

Based on its ether linkage and cyclic aliphatic structure, **ethoxycyclopentane** can be considered as a potential alternative to other common ether solvents like diethyl ether, tetrahydrofuran (THF), and cyclopentyl methyl ether (CPME).

Solvent in Organic Synthesis

Ethers are widely used as aprotic solvents in a variety of organic reactions due to their ability to dissolve a wide range of organic compounds and their relative inertness under many reaction conditions. **Ethoxycyclopentane**'s higher boiling point compared to diethyl ether (34.6 °C) and THF (66 °C) could offer advantages in reactions requiring elevated temperatures.

Potential applications include:

- Grignard Reactions: Ethers are essential for stabilizing Grignard reagents.
 Ethoxycyclopentane could potentially serve as a solvent for the formation and reaction of Grignard reagents, offering a different reaction medium that might influence reaction kinetics or product selectivity.
- Lithium Aluminum Hydride Reductions: Similar to other ethers, ethoxycyclopentane is expected to be a suitable solvent for reductions using lithium aluminum hydride and other





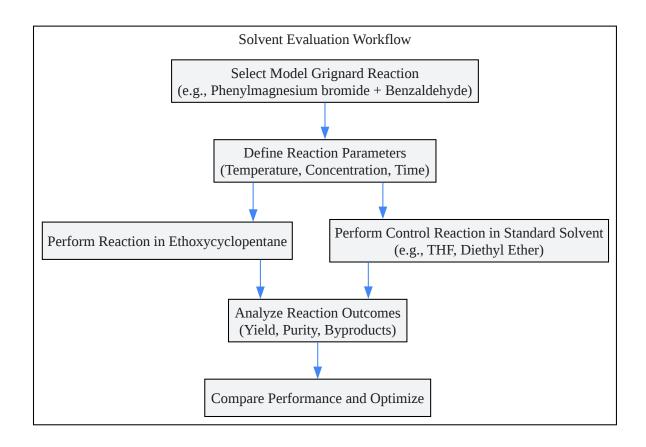


metal hydrides.

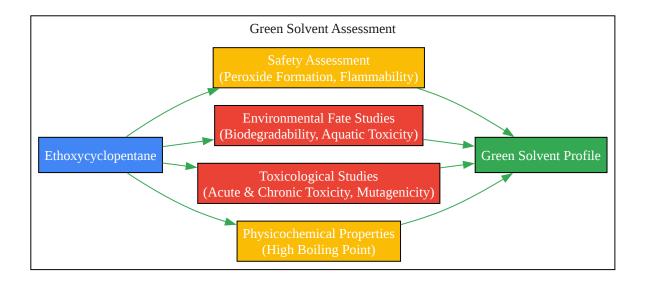
• Nucleophilic Substitutions: Its ability to solvate cations could facilitate certain SN2 reactions.

Below is a conceptual workflow for evaluating **ethoxycyclopentane** as a solvent in a generic Grignard reaction.

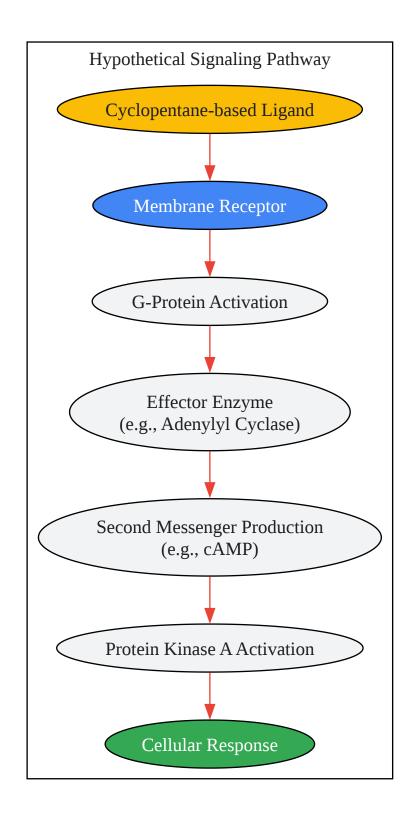












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- 2. ethoxycyclopentane | CAS#:26306-40-1 | Chemsrc [chemsrc.com]
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